

# Ethoxysulfuron (CAS No. 126801-58-9): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethoxysulfuron

Cat. No.: B163688

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the herbicide **ethoxysulfuron**, focusing on its core scientific and technical data. The information is curated for professionals in research, science, and drug development, presenting key data in a structured and accessible format.

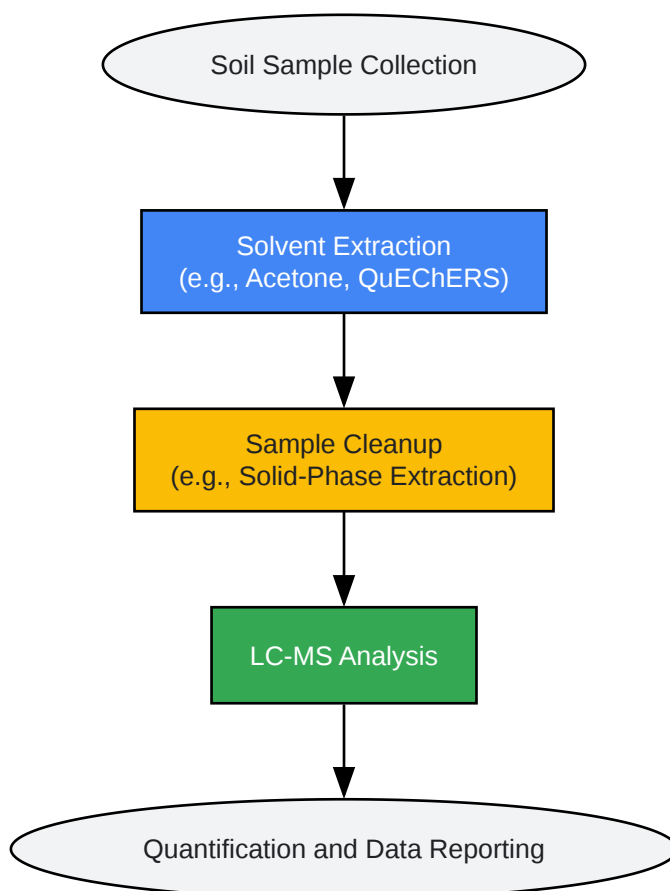
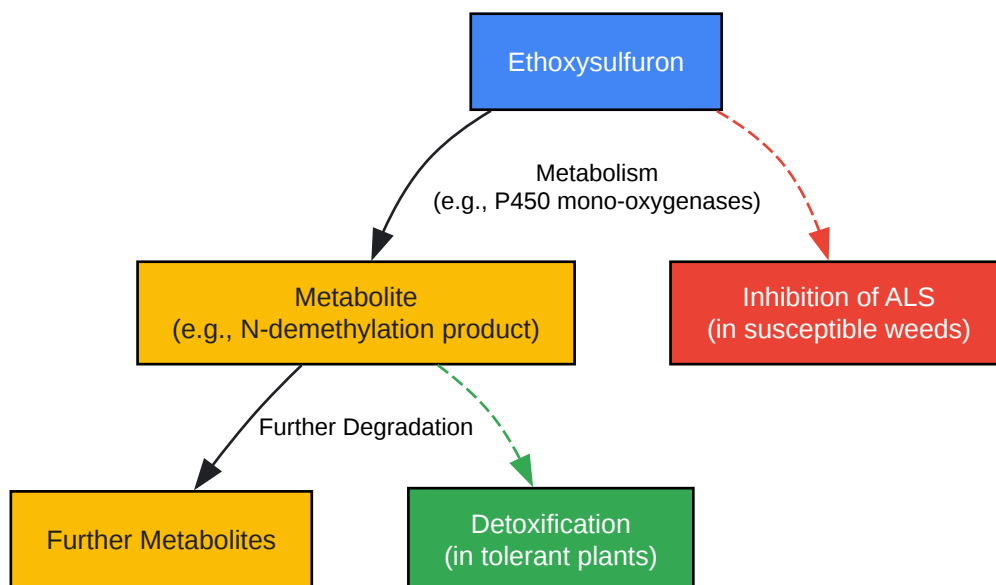
## Physicochemical Properties

**Ethoxysulfuron** is a sulfonylurea herbicide used for the control of broad-leaved weeds and sedges.<sup>[1]</sup> Its fundamental physicochemical characteristics are summarized below.

Property	Value	Reference
CAS Number	126801-58-9	[2][3]
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>4</sub> O <sub>7</sub> S	[1][2]
Molecular Weight	398.4 g/mol	[2][4]
Melting Point	145-147 °C	[3]
Physical State	White to Off-White Solid	[3][4]
Water Solubility	0.026 g/L (pH 5), 1.353 g/L (pH 7), 9.628 g/L (pH 9) at 20 °C	[3]
Solubility in Organic Solvents (g/L at 20 °C)	Acetone: 36.0, Dichloromethane: 107.0, Ethyl acetate: 14.1, n-Hexane: 0.006, Methanol: 7.7, Toluene: 2.5	[3][5]
Dissociation Constant (pKa)	5.28 at 20 °C	[3]

## Mode of Action: Inhibition of Acetolactate Synthase

**Ethoxysulfuron**'s herbicidal activity stems from its role as a potent inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][6][7][8] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.[4][9][10] By blocking ALS, **ethoxysulfuron** disrupts protein synthesis, leading to the cessation of cell division and plant growth, ultimately causing the death of susceptible weeds.[8][10] Mammals lack the ALS enzyme, which contributes to the selective toxicity of **ethoxysulfuron** towards plants.[4]



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